

# Application Notes and Protocols for Pure Cis-Crotonaldehyde

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## Compound of Interest

Compound Name: *cis-Crotonaldehyde*

Cat. No.: B231344

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These application notes provide detailed protocols and safety information for the handling and storage of pure **cis-crotonaldehyde**. Due to its inherent instability and reactivity, strict adherence to these guidelines is crucial to ensure personnel safety and maintain the isomeric purity of the compound.

## Compound Information

Pure **cis-crotonaldehyde** is the (Z)-isomer of 2-butenal. It is a highly reactive  $\alpha,\beta$ -unsaturated aldehyde and is known to be less stable than its trans-isomer, with the thermodynamic equilibrium heavily favoring the trans form.<sup>[1]</sup> This instability necessitates specific handling and storage conditions to prevent isomerization and other degradation pathways.

## Physical and Chemical Properties

Property	Value	Reference
Molecular Formula	C <sub>4</sub> H <sub>6</sub> O	[2]
CAS Number	15798-64-8	[1]
Appearance	Colorless to pale yellow liquid	[3]
Odor	Pungent, suffocating	[3]
Boiling Point	~102-104 °C (for mixture)	[4]
Flash Point	13 °C (for trans/mixture)	[5]
Solubility	Moderately soluble in water; miscible with organic solvents	[3][6]

## Toxicological Data (for Crotonaldehyde Mixture)

Metric	Value	Species	Reference
LD50 (Oral)	240 mg/kg	Mouse	[5]
LD50 (Dermal)	380 mg/kg	Rabbit	[5]
LC50 (Inhalation)	4 mg/L (4h)	Rat	[5]

## Safety and Handling

**Cis-crotonaldehyde** is a hazardous chemical and must be handled with extreme caution. It is highly flammable, toxic if swallowed, in contact with skin, or if inhaled, and can cause serious eye damage and skin irritation.[5][7] It is also suspected of causing genetic defects and may cause respiratory irritation.[5][7]

## Personal Protective Equipment (PPE)

- Hand Protection: Wear chemically resistant gloves (e.g., nitrile rubber, neoprene).
- Eye/Face Protection: Use chemical safety goggles and a face shield.
- Skin and Body Protection: Wear a flame-retardant lab coat and appropriate chemical-resistant clothing.

- Respiratory Protection: All handling of pure **cis-crotonaldehyde** must be conducted in a certified chemical fume hood. For situations with potential for exposure above permissible limits, a self-contained breathing apparatus (SCBA) is recommended.[3]

## Emergency Procedures

- Inhalation: Move the person to fresh air and keep them comfortable for breathing. Immediately call a poison center or doctor.[7]
- Skin Contact: Immediately take off all contaminated clothing. Rinse skin with plenty of water. Seek immediate medical attention.[8]
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek immediate medical attention.[7]
- Ingestion: Rinse mouth. Do NOT induce vomiting. Immediately call a poison center or doctor. [8]
- Fire: Use dry sand, dry chemical, or alcohol-resistant foam to extinguish. Water spray may be used to cool containers.[8]

## Storage Protocol

Proper storage is critical to maintain the isomeric purity of **cis-crotonaldehyde** and to prevent hazardous reactions.

## Storage Conditions

Parameter	Recommendation
Temperature	Store in a cool, dry place. Refrigeration is recommended.
Atmosphere	Store under an inert atmosphere (e.g., argon or nitrogen) to prevent oxidation.[9]
Light	Protect from light, as it can catalyze isomerization to the trans form.[1][10]
Container	Use a tightly sealed, appropriate container (e.g., amber glass bottle with a secure cap).
Location	Store in a well-ventilated, designated flammable liquid storage cabinet.[3][10]

## Incompatible Materials

Store separately from:

- Strong oxidizing agents
- Strong reducing agents
- Bases (alkalis)[3]
- Acids[3]
- Ammonia and organic amines[3]

## Experimental Protocols

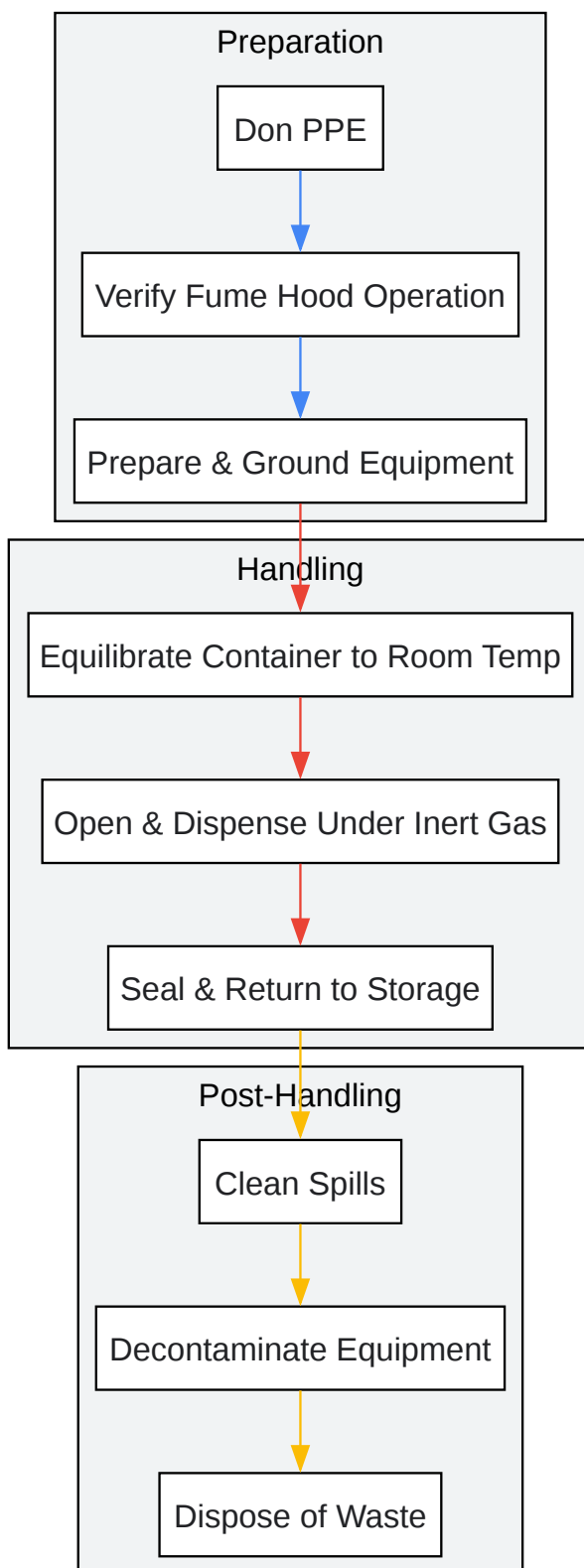
### Protocol for Handling and Dispensing

- Preparation:
  - Ensure a certified chemical fume hood is operational.
  - Have all necessary PPE donned correctly.

- Prepare all required equipment (e.g., syringes, glassware) and ensure it is clean and dry.
- Ground and bond all containers and receiving equipment to prevent static discharge.
- Dispensing:
  - Allow the sealed container of **cis-crotonaldehyde** to equilibrate to the ambient temperature of the fume hood before opening to prevent moisture condensation.
  - Slowly open the container under an inert atmosphere if possible (e.g., in a glove box or using a Schlenk line).
  - Use a clean, dry syringe or pipette to withdraw the required amount.
  - Immediately reseal the container, purge with inert gas if possible, and return to proper storage.
- Post-Handling:
  - Clean any spills immediately with an inert absorbent material.[\[10\]](#)
  - Decontaminate all used glassware and equipment.
  - Dispose of waste according to institutional and local regulations.

## Visualizations

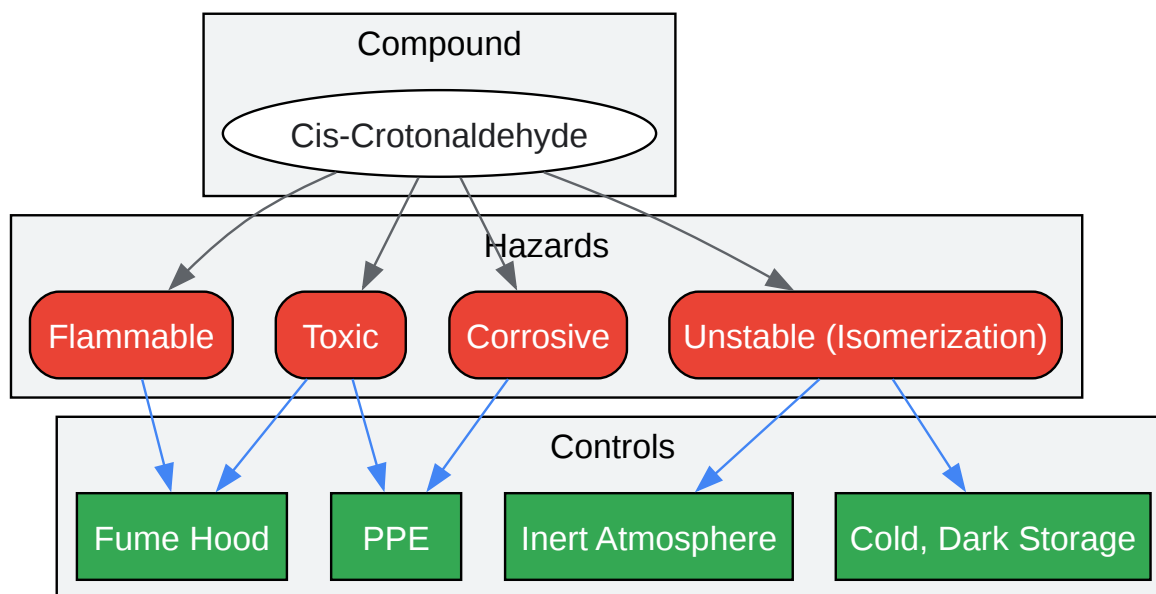
### Logical Workflow for Handling Cis-Crotonaldehyde



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Caption: Workflow for safe handling of **cis-crotonaldehyde**.

## Relationship of Cis-Crotonaldehyde to Hazards and Controls



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Caption: Relationship between hazards and controls.

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